Cross-Validation of Experimental Data on Gadolinium-160: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Gadolinium-160*
CAS No.:	*14834-81-2*
Cat. No.:	*B083645*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of experimental nuclear data for **Gadolinium-160** (^{160}Gd) with other relevant gadolinium isotopes and theoretical models. The information is intended to support researchers in nuclear physics, materials science, and the development of radiopharmaceuticals. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies for key measurements are provided.

Introduction to **Gadolinium-160**

Gadolinium-160 is a stable isotope of gadolinium, a rare-earth element. While it does not possess the exceptionally large neutron capture cross-sections of its sister isotopes ^{155}Gd and ^{157}Gd, its nuclear properties are of significant interest for various applications, including its potential role in medical isotope production. Cross-validation of experimental data with theoretical predictions and data from neighboring isotopes is crucial for refining our understanding of its nuclear structure and reaction probabilities.

Data Presentation: A Comparative Analysis

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The following tables summarize key experimental data for ^{160}Gd and other gadolinium isotopes, providing a basis for cross-validation and comparison.

Table 1: Ground State Band Energy Levels of Even-Even Gadolinium Isotopes

Isotope	J=2$^+$ (keV)	J=4$^+$ (keV)	J=6$^+$ (keV)	J=8$^+$ (keV)
^{156}Gd	88.97	288.16	585.3	967.8
^{158}Gd	79.51	261.45	548.7	930.8
^{160}Gd	75.27	248.0	516.5	871.9

Data extracted from the Evaluated Nuclear Structure Data File (ENSDF).[1][2][3][4]

Table 2: Reduced Electric Quadrupole Transition Probabilities (B(E2)↑) for the Ground State Band of Even-Even Gadolinium Isotopes

Isotope	B(E2; 0$^+$ → 2$^+$) (e^{2}b^2)
^{156}Gd	4.98 ± 0.04
^{158}Gd	5.51 ± 0.04
^{160}Gd	5.78 ± 0.05

Data extracted from the Evaluated Nuclear Structure Data File (ENSDF).[1][2][3][4][5][6][7][8]

Table 3: Experimental Thermal Neutron Capture Cross-Sections (2200 m/s) for Gadolinium Isotopes

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Isotope	Cross-Section (barns)
^{155}Gd	61000 ± 2000
^{157}Gd	254000 ± 1000
^{156}Gd	1.5 ± 0.5
^{158}Gd	2.2 ± 0.2
^{160}Gd	0.77 ± 0.10

Data extracted from the Experimental Nuclear Reaction Data (EXFOR) database.[9][10][11][12]

Theoretical Frameworks for Comparison

Experimental data are often compared with predictions from theoretical models to test our understanding of nuclear structure. Three prominent models are:

- Interacting Boson Model (IBM): This model simplifies the complex interactions between nucleons (protons and neutrons) by treating pairs of nucleons as bosons. It has been particularly successful in describing the collective vibrational and rotational states of medium to heavy mass nuclei, including the gadolinium isotopes.
- Quasiparticle Phonon Nuclear Model (QPNM): This model describes the excited states of nuclei in terms of quasiparticles and collective vibrational quanta called phonons. It is a powerful tool for understanding the structure of both spherical and deformed nuclei.[1][13][14][15]
- Relativistic Mean Field (RMF) Theory: This approach describes the nucleus as a system of Dirac nucleons interacting through the exchange of mesons. RMF theory has been successful in describing the ground-state properties of nuclei across the nuclear chart, from light to superheavy elements.[16][17][18][19]

Experimental Protocols

The acquisition of precise nuclear data relies on sophisticated experimental techniques. Below are detailed methodologies for two key types of experiments.

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In-beam γ-ray Spectroscopy

Objective: To determine the energy levels and transition probabilities of excited nuclear states.

Methodology:

- Beam Production and Acceleration: A stable or radioactive ion beam is produced and accelerated to a specific energy using a particle accelerator, such as the TRIUMF-ISAC facility.
- Target Interaction: The accelerated ion beam is directed onto a thin target foil. The nuclei in the beam undergo inelastic scattering or nuclear reactions with the target nuclei, populating excited states.
- γ-ray Detection: The excited nuclei de-excite almost instantaneously by emitting γ-rays. These γ-rays are detected by a highly efficient and high-resolution spectrometer, such as the GRIFFIN (Gamma-Ray Infrastructure For Fundamental Investigations of Nuclei) spectrometer.[20][21][22][23][24] The GRIFFIN spectrometer consists of an array of high-purity germanium (HPGe) clover detectors arranged in a 4π geometry around the target position to maximize detection efficiency.[20][21][22][23][24]
- Signal Processing: The signals from the HPGe detectors are processed using a digital data acquisition system. This system records the energy and timing of each detected γ-ray.
- Data Analysis: The recorded data is used to construct a γ-ray energy spectrum. By analyzing the energies and intensities of the γ-ray peaks, and their coincidence relationships, the nuclear level scheme and transition probabilities (B(E2) values) can be determined.

Neutron Capture Cross-Section Measurement (Time-of-Flight Method)

Objective: To measure the probability of a nucleus capturing a neutron as a function of the neutron's energy.

Methodology:

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- Pulsed Neutron Beam Production: A pulsed beam of neutrons is produced. This is often achieved by bombarding a heavy metal target (e.g., tungsten or lead) with a pulsed beam of protons from an accelerator. The interaction produces a broad spectrum of neutrons.
- Neutron Flight Path: The neutrons travel down a long, evacuated flight path.
- Time-of-Flight Measurement: The time it takes for a neutron to travel from the source to a detector at the end of the flight path is precisely measured. Since the flight path length is known, the neutron's velocity, and therefore its kinetic energy, can be accurately determined.
- Sample Interaction: The sample of the isotope of interest (e.g., ^{160}Gd) is placed in the neutron beam before the detector.
- Detection of Capture Events: When a neutron is captured by a nucleus in the sample, the resulting compound nucleus de-excites by emitting a cascade of prompt γ-rays. These γ-rays are detected by a surrounding array of scintillators or germanium detectors.
- Data Acquisition and Analysis: The number of capture events is recorded as a function of the neutron time-of-flight (and thus energy). This data, combined with the measured neutron flux, allows for the determination of the neutron capture cross-section as a function of neutron energy.

Mandatory Visualizations

The following diagrams illustrate key experimental and logical workflows in the cross-validation of nuclear data.

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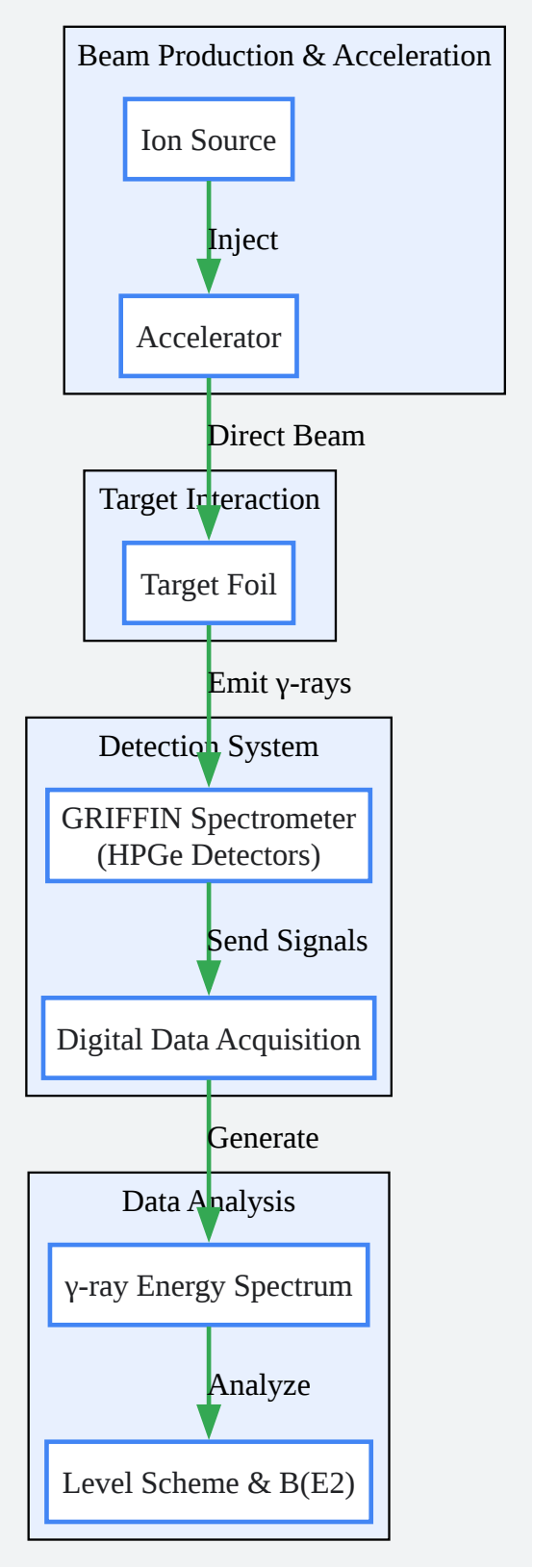

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In-beam γ-ray spectroscopy workflow.

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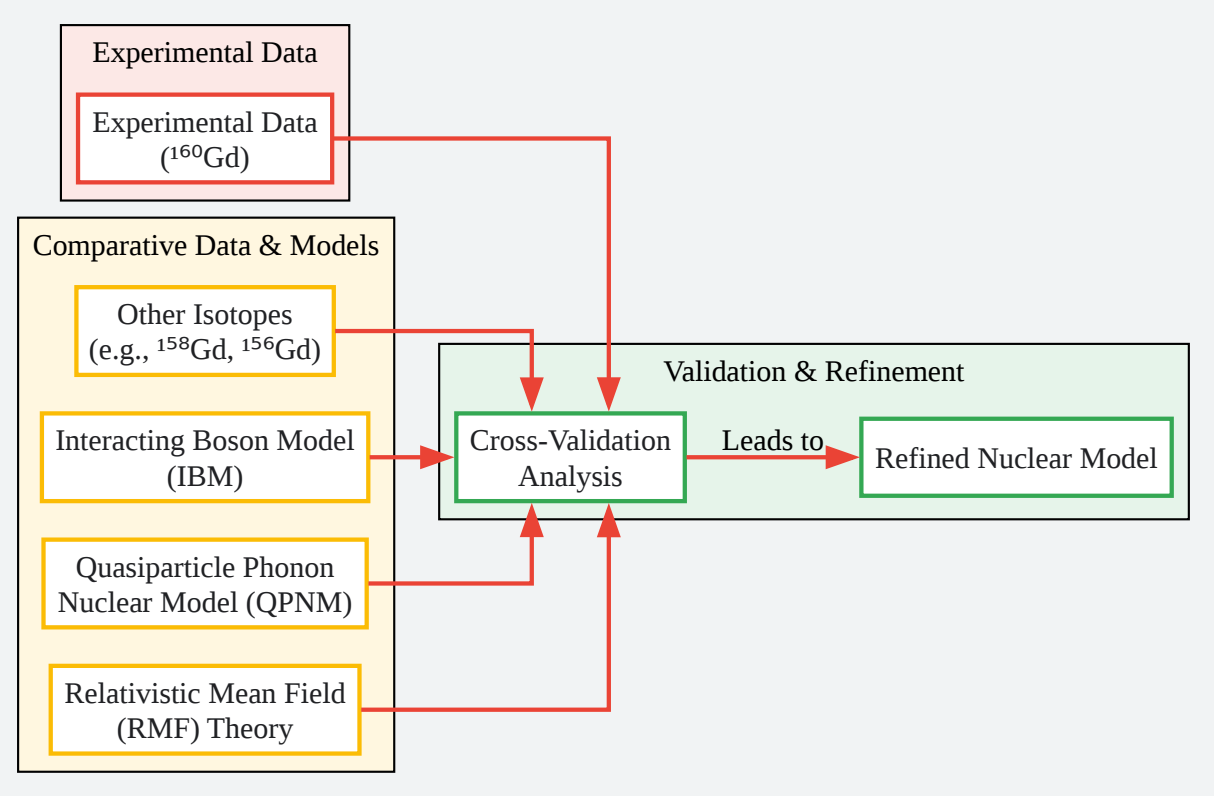

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Cross-validation logical flow.

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- To cite this document: BenchChem. [Cross-Validation of Experimental Data on Gadolinium-160: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083645/docs#cross-validation-of-experimental-data-on-gadolinium-160-a-comparative-guide]

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